

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Furoic Acid

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Compound of Interest

Compound Name: 3-Furoic acid

Cat. No.: B149116

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **3-Furoic acid**, including detailed operational and disposal plans to ensure a secure laboratory environment.

Chemical Identifier and Hazard Summary

Identifier	Value
IUPAC Name	Furan-3-carboxylic acid
CAS Number	488-93-7
EC Number	207-689-9
Molecular Formula	C ₅ H ₄ O ₃
Molecular Weight	112.08 g/mol
Physical Appearance	Beige solid
Melting Point	120-122 °C

Hazard Classification:

- GHS Classification: Skin irritation (Category 2), Eye irritation (Category 2A).[\[1\]](#)[\[2\]](#)

- Signal Word: Warning.[1][2][3][4]
- Hazard Statements: Causes skin irritation (H315), Causes serious eye irritation (H319).[1][2][3] May cause respiratory irritation (H335).[2]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is crucial when handling **3-Furoic acid** to prevent skin and eye contact.

Core PPE Requirements:

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.[5][6][7]	OSHA 29 CFR 1910.133 or European Standard EN166.[5]
Hand Protection	Appropriate chemical-resistant gloves (e.g., neoprene or nitrile rubber).[5][8]	
Body Protection	A lab coat or other protective clothing to prevent skin exposure.[5][6]	
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent respirator should be used, especially when handling the powder form, to minimize dust inhalation.[3]	OSHA 29 CFR 1910.134 or European Standard EN 149.[5]

Step-by-Step Handling and Emergency Procedures

Adherence to a strict operational workflow is essential for minimizing exposure and ensuring rapid response in case of an incident.

Standard Operating Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.^[1] The work area must be well-ventilated.^{[5][9]}
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Handling:
 - Avoid contact with skin, eyes, and clothing.^{[1][5]}
 - Minimize dust generation and accumulation.^{[1][5]}
 - Keep the container tightly closed when not in use.^{[1][5]}
 - Wash hands thoroughly after handling the compound.^{[1][5]}
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.^{[1][5]}

Emergency First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][5]} Seek immediate medical attention.^[1]
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.^{[1][5]} If skin irritation occurs, get medical advice.^[1]
- Inhalation: Remove the individual from exposure to fresh air immediately.^{[4][5]} If breathing is difficult, give oxygen. Seek medical attention if symptoms appear or persist.^[1]
- Ingestion: Do NOT induce vomiting.^[1] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.^[5] Seek immediate medical attention.^[1]

Spill and Disposal Management

Proper containment and disposal are critical to prevent environmental contamination and further exposure.

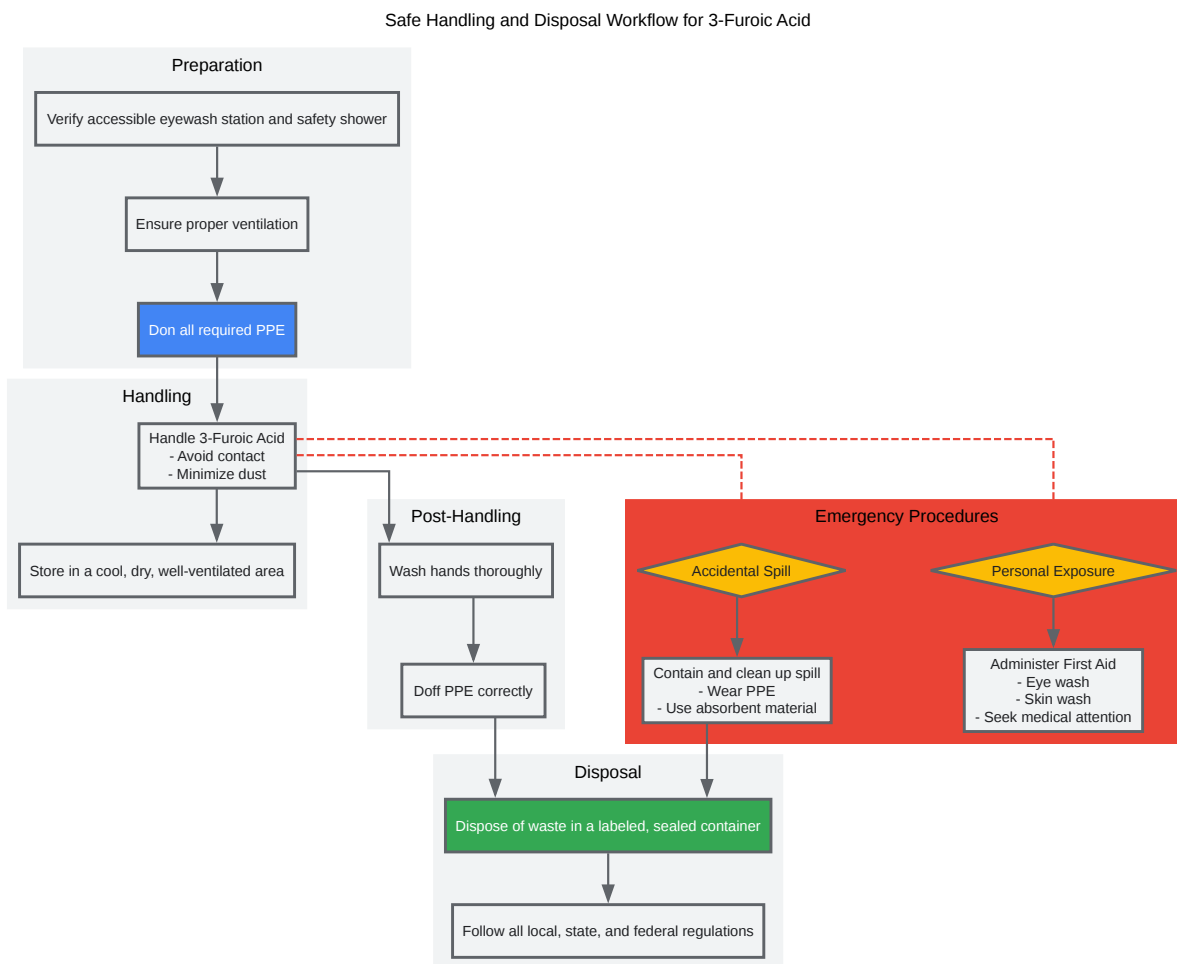
Accidental Release Measures:

- Ensure Safety: Wear appropriate personal protective equipment and ensure adequate ventilation. Remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Clean-up: Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#)[\[5\]](#) Avoid generating dusty conditions.[\[5\]](#)

Waste Disposal Protocol:

- Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)[\[2\]](#)
- The product should not be disposed of with municipal waste.[\[2\]](#)
- Contaminated packaging should be disposed of as an unused product.[\[1\]](#)[\[2\]](#)

Workflow for Safe Handling of 3-Furoic Acid



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Caption: Workflow for the safe handling and disposal of **3-Furoic acid**.

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